

In-Depth Technical Guide: Molecular Weight of 2-Chlorobutanoic acid-d6

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Compound of Interest

Compound Name: 2-Chlorobutanoic acid-d6

Cat. No.: B12407464

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This technical guide provides a detailed calculation for the molecular weight of **2-Chlorobutanoic acid-d6**, a deuterated isotopologue of 2-Chlorobutanoic acid. This information is crucial for researchers and scientists in drug development and metabolic studies where isotopic labeling is utilized.

Molecular Composition and Isotopic Substitution

2-Chlorobutanoic acid has a molecular formula of $C_4H_7ClO_2$.^{[1][2][3]} The deuterated form, **2-Chlorobutanoic acid-d6**, is synthesized by replacing six of the seven hydrogen (1H) atoms with their stable isotope, deuterium (2H or D). This substitution results in a molecular formula of $C_4HD_6ClO_2$.

Calculation of Molecular Weight

The molecular weight of **2-Chlorobutanoic acid-d6** is calculated by summing the atomic weights of its constituent atoms. The key to this calculation is using the atomic weight of deuterium instead of protium (standard hydrogen) for the six substituted positions.

The standard molecular weight of 2-Chlorobutanoic acid is approximately 122.55 g/mol.^{[1][2][3][4][5]} The atomic weight of deuterium is approximately 2.014 atomic mass units (amu).^{[6][7]}

[8][9]

The calculation proceeds as follows:

- Start with the molecular weight of the non-deuterated 2-Chlorobutanoic acid ($C_4H_7ClO_2$).
- Subtract the mass of the six hydrogen atoms that are replaced.
- Add the mass of the six deuterium atoms that are introduced.

Table 1: Atomic and Molecular Weights

Component	Standard Molecular Weight (g/mol)
2-Chlorobutanoic acid ($C_4H_7ClO_2$)	122.550[1][3]
Hydrogen (H)	1.008
Deuterium (D)	2.014[7][8]

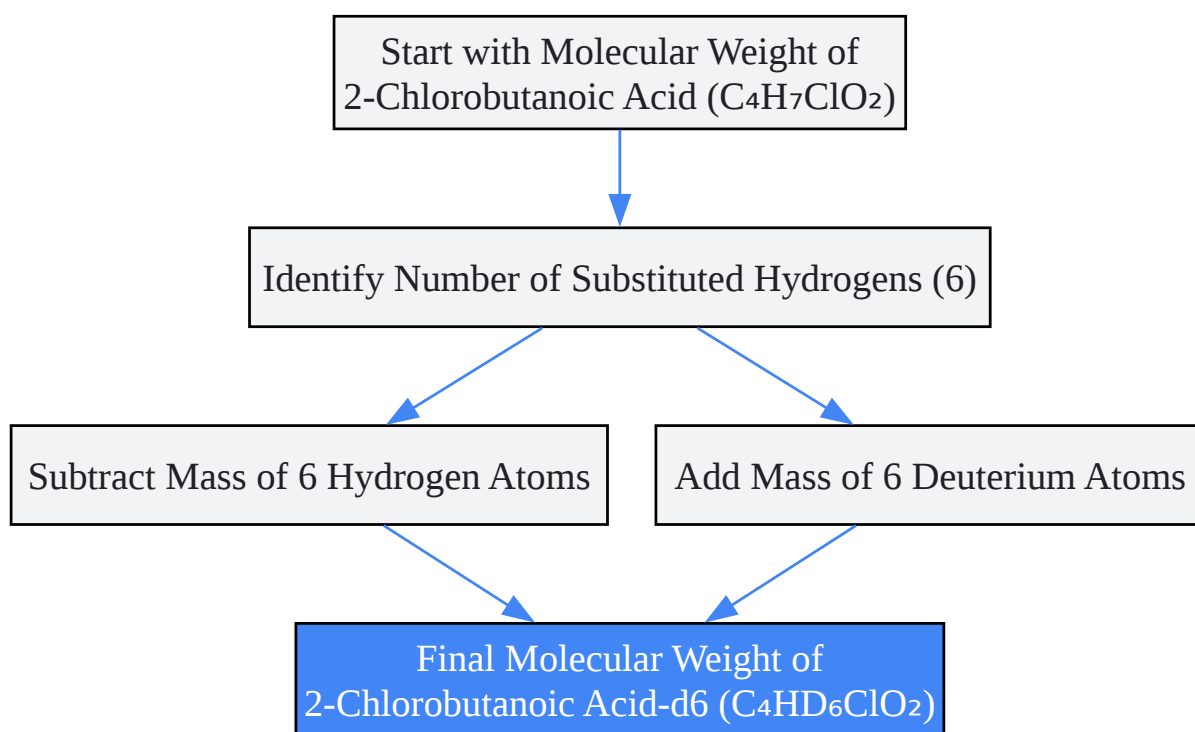
Table 2: Calculation of **2-Chlorobutanoic acid-d6** Molecular Weight

Step	Calculation	Result (g/mol)
1. Mass of 6 Hydrogen atoms	$6 * 1.008$	6.048
2. Mass of 6 Deuterium atoms	$6 * 2.014$	12.084
3. Molecular Weight of 2-Chlorobutanoic acid-d6	$(122.550 - 6.048) + 12.084$	128.586

The calculated molecular weight of **2-Chlorobutanoic acid-d6** is approximately 128.59 g/mol .

Logical Relationship Diagram

The following diagram illustrates the logical workflow for calculating the molecular weight of the deuterated compound.



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*Calculation workflow for the molecular weight of **2-Chlorobutanoic acid-d6**.*

Disclaimer: This document is intended for informational purposes for a technical audience. The exact molecular weight may vary slightly based on the specific isotopic purity of the material.

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